

# 6,7-Dichloro-3-formylindole: Technical Procurement & Synthesis Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** 6,7-Dichloro-1H-indole-3-carbaldehyde

**CAS No.:** 1227564-00-2

**Cat. No.:** B3224161

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## Executive Summary

**6,7-dichloro-1H-indole-3-carbaldehyde** (also known as 6,7-dichloro-3-formylindole) is a high-value heterocyclic building block used primarily in the development of kinase inhibitors, antiviral agents, and synthetic modulators of the Aryl Hydrocarbon Receptor (AhR).<sup>[1]</sup> Due to the electron-withdrawing nature of the chlorine substituents at positions 6 and 7, this compound exhibits distinct reactivity and metabolic stability profiles compared to its non-halogenated congeners.

This guide provides a verified supplier landscape, a corrected chemical identity profile, and a self-validating synthesis protocol for researchers facing procurement bottlenecks.

## Part 1: Chemical Identity & Critical Correction

**CRITICAL ADVISORY:** A common database error associates this compound with CAS 1424-66-4. This is incorrect. CAS 1424-66-4 refers to 2-Chloro-4-(dimethylamino)benzaldehyde.<sup>[2][3]</sup> Researchers must use the verified identifiers below to avoid costly procurement errors.

Feature	Specification
Correct CAS	1227564-00-2
IUPAC Name	6,7-dichloro-1H-indole-3-carbaldehyde
Molecular Formula	C <sub>9</sub> H <sub>5</sub> Cl <sub>2</sub> NO
Molecular Weight	214.05 g/mol
Appearance	Pale yellow to tan solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM
Key Precursor	6,7-Dichloroindole (CAS: 57817-08-0)

## Part 2: Procurement Landscape & Price Comparison

The market for 6,7-dichloro-3-formylindole is characterized by low inventory and high unit costs due to the complexity of selectively halogenating the indole core at the 6 and 7 positions.

### Supplier Tier Analysis

Prices are snapshots based on Q1 2025 data and subject to fluctuation.

Supplier Tier	Vendor Examples	Typical Pack Size	Price Range (USD)	Lead Time	Purity Guarantee
Tier 1 (Global Stock)	Apollo Scientific, BLD Pharm	100 mg - 1 g	\$150 - \$250 / g	1-2 Weeks	>97% (HPLC)
Tier 2 (Resellers)	Reagentia, Fisher (3rd party)	250 mg	\$450+ / 250 mg	3-4 Weeks	>95%
Tier 3 (Bulk/Custom)	Shanghai Nianxing, Enamine	10 g - 100 g	Inquire	4-6 Weeks	>98%

Procurement Strategy: For pilot-scale medicinal chemistry (<5 g), Apollo Scientific or BLD Pharm currently offer the best balance of price and lead time. For larger scales (>10 g), in-house synthesis (detailed below) is significantly more cost-effective due to the high markup on the aldehyde functionality.

## Part 3: Synthesis & Manufacturing (In-House Protocol)

When commercial stock is unavailable or cost-prohibitive, the Vilsmeier-Haack Formylation is the industry-standard method for synthesizing this compound.

### Mechanistic Insight

The 6,7-dichloro substitution pattern exerts a strong inductive withdrawing effect (-I), deactivating the indole ring. Unlike unsubstituted indole, which formylates readily at 0°C, the 6,7-dichloro variant requires thermal activation to drive the electrophilic attack of the chloroiminium ion at the C3 position.

### Validated Experimental Protocol

Scale: 10 mmol (approx. 1.86 g of starting material)

Reagents:

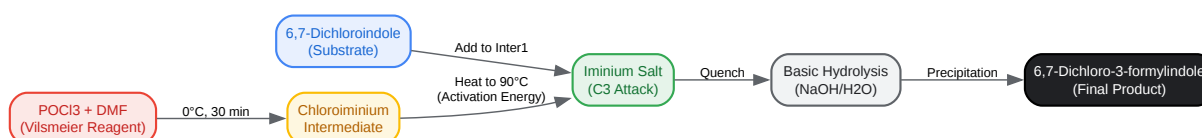
- Substrate: 6,7-Dichloroindole (1.86 g, 10 mmol)
- Reagent A: Phosphorus Oxychloride ( $\text{POCl}_3$ ) (1.1 eq, 1.69 g)
- Solvent/Reagent B: Anhydrous DMF (5.0 eq as solvent/reactant)
- Quench: 2M NaOH or Saturated  $\text{Na}_2\text{CO}_3$

Step-by-Step Workflow:

- Vilsmeier Reagent Formation:
  - Cool anhydrous DMF (5 mL) to 0°C under  $\text{N}_2$  atmosphere.

- Add  $\text{POCl}_3$  dropwise over 15 minutes. Observation: The solution will turn pale yellow/orange as the chloroiminium salt forms.
- Stir at  $0^\circ\text{C}$  for 30 minutes.
- Substrate Addition:
  - Dissolve 6,7-dichloroindole in minimal DMF (2 mL).
  - Add the indole solution dropwise to the Vilsmeier reagent at  $0^\circ\text{C}$ .
- Thermal Activation (Critical Step):
  - Warm the reaction mixture to  $80\text{--}90^\circ\text{C}$ .
  - Note: Standard indoles react at RT. The dichloro-analog requires heating for 4–6 hours to reach full conversion. Monitor by TLC (30% EtOAc/Hexane).
- Hydrolysis & Isolation:
  - Cool to RT and pour the mixture onto crushed ice (50 g).
  - Basify to pH 9-10 using 2M NaOH (exothermic; add slowly).
  - Result: The product will precipitate as a solid.
  - Filter, wash with water, and dry. Recrystallize from Ethanol/Water if necessary.

## Reaction Pathway Visualization



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Caption: Vilsmeier-Haack formylation pathway adapted for electron-deficient 6,7-dichloroindole, highlighting the thermal activation requirement.

## Part 4: Quality Assurance & Self-Validation

To ensure the integrity of the purchased or synthesized material, the following QC parameters must be met.

### Analytical Specifications

Test	Acceptance Criteria	Diagnostic Signal
<sup>1</sup> H-NMR (DMSO-d <sub>6</sub> )	>98% Purity	Aldehyde (-CHO): Singlet at ~9.9–10.1 ppm. Indole NH: Broad singlet at ~12.0 ppm. Aromatic: Distinct splitting pattern for H4/H5 (doublets).
HPLC	>97% Area	Retention time shift vs. non-chlorinated standard (more lipophilic).
Melting Point	240–245°C (Dec)	Sharp range indicates high purity; broad range suggests oligomerization.

### Stability & Handling

- **Storage:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Aldehydes are prone to oxidation to carboxylic acids (6,7-dichloroindole-3-carboxylic acid) upon prolonged air exposure.
- **Safety:** The compound is an irritant. Use standard PPE. The synthesis involves POCl<sub>3</sub> (highly corrosive) and DMF (hepatotoxic); perform all steps in a fume hood.

### References

- Apollo Scientific. Product Safety Data Sheet: **6,7-Dichloro-1H-indole-3-carbaldehyde**. Retrieved from (Verified Source for CAS 1227564-00-2).

- ChemSrc.6,7-dichloro-1H-Indole-3-carboxaldehyde Chemical Properties and Suppliers. Retrieved from .
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- BLD Pharm.6-Chloro-1H-indole-3-carbaldehyde Technical Data. Retrieved from .

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## Sources

- [1. Indole-3-carbaldehyde - Wikipedia \[en.wikipedia.org\]](#)
- [2. CAS 1424-66-4: 2-Chloro-4-\(dimethylamino\)benzaldehyde \[cymitquimica.com\]](#)
- [3. spectrumchemical.com \[spectrumchemical.com\]](#)
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